

Safe Disposal of Potassium Bromide (KBr) in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kbr 2822

Cat. No.: B1673366

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of Potassium Bromide (KBr), a common laboratory reagent.

Summary of Key Information

Potassium Bromide (KBr) is a salt that is stable under normal conditions and soluble in water. [1] While not classified as a hazardous waste in all jurisdictions, it is crucial to consult local, regional, and national regulations to ensure complete and accurate classification and disposal. [2] Improper disposal can be harmful to aquatic organisms.[2]

Key Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves. [1][3]
- Handle in a well-ventilated area or in a fume hood to avoid inhalation of dust.[1][3]
- Avoid contact with skin and eyes.[2][3]
- Wash hands thoroughly after handling.[2]

Quantitative Data

Property	Value	Source
Molecular Formula	KBr	[1]
Molecular Weight	119.00 g/mol	[3]
Melting Point	734 °C (1353 °F)	[3]
Boiling Point	1435 °C	[1]
Solubility in Water	Soluble	[1]
pH	5.0 – 6.0 (at 119 g/l at 25°C)	[3]

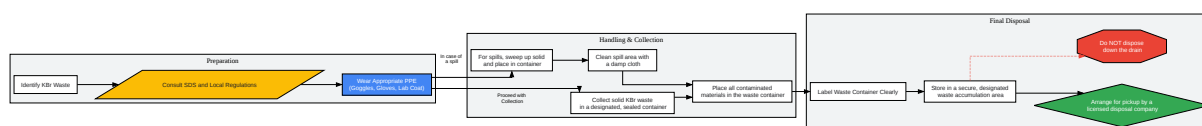
Step-by-Step Disposal Protocol

The recommended disposal method for Potassium Bromide is to offer surplus and non-recyclable solutions to a licensed disposal company.[3]

Experimental Protocol for Small Spills:

- **Ensure Safety:** Wear appropriate PPE, including safety glasses with side shields, gloves, and a lab coat.[3] For larger spills or where dust is generated, a NIOSH-approved respirator is recommended.[3]
- **Containment:** For spills, sweep up the solid material and shovel it into suitable, closed containers for disposal.[2] Avoid generating dust.[2]
- **Cleaning:** After the bulk of the material is removed, wipe the area with a damp cloth or paper towel to collect any remaining residue.
- **Waste Collection:** All contaminated materials, including the spilled KBr and cleaning materials, should be placed in a clearly labeled, sealed container for hazardous waste.
- **Disposal:** The sealed container must be disposed of through an approved waste disposal plant or a licensed disposal company.[2][3] Do not dispose of KBr down the drain or in the regular trash.

Logical Workflow for KBr Disposal



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of Potassium Bromide waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fisher Scientific - MSDS [www2.atmos.umd.edu]
- 2. fishersci.com [fishersci.com]
- 3. tedpella.com [tedpella.com]
- To cite this document: BenchChem. [Safe Disposal of Potassium Bromide (KBr) in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673366#kbr-2822-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com